

An In-depth Technical Guide to 2,2,5-Trimethylhexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,2,5-Trimethylhexane**

Cat. No.: **B165478**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,2,5-trimethylhexane**, including its chemical identity, physicochemical properties, and relevant experimental methodologies.

Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **2,2,5-trimethylhexane**.^{[1][2][3][4]} It is a branched-chain alkane with the molecular formula C₉H₂₀.^{[5][6]}

Common synonyms for **2,2,5-trimethylhexane** include:

- Hexane, 2,2,5-trimethyl-[⁷][⁸]
- NSC 65657[⁷][⁸]

Physicochemical Properties

2,2,5-Trimethylhexane is a colorless, flammable liquid with a pungent odor.^{[1][5]} The quantitative physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₀	[5][6]
Molecular Weight	128.26 g/mol	[3][5][7]
CAS Number	3522-94-9	[1][2][4]
Boiling Point	Approximately 123.6 °C to 124 °C	[5][9]
Density	Approximately 0.7 g/cm ³	[5]
Flash Point	Approximately 31°C to 34°C	[5][9]
Vapor Pressure	16.6 mmHg	[1]
Water Solubility	Very low	[9]
Refractive Index	~1.407	[9]
Odor Threshold	900 ppb	[10]

Experimental Protocols

2,2,5-Trimethylhexane is typically synthesized through the alkylation of hexane with isobutylene in the presence of a catalyst.[5] Other methods include catalytic cracking and hydrocracking of larger hydrocarbons.[5] While specific laboratory-scale synthesis protocols are not readily available, a general procedure for the acid-catalyzed alkylation of an alkane is outlined below. This should be considered a representative method and would require optimization for specific laboratory conditions.

Objective: To synthesize **2,2,5-trimethylhexane** via the alkylation of a suitable hexane isomer with an isobutylene source.

Materials:

- A suitable hexane isomer (e.g., isopentane, which can rearrange)
- An isobutylene source (e.g., isobutylene gas or a precursor like tert-butanol)

- A strong acid catalyst (e.g., concentrated sulfuric acid or hydrofluoric acid)
- Anhydrous sodium sulfate or magnesium sulfate for drying
- Reaction vessel equipped with a stirrer, cooling bath, and gas inlet
- Separatory funnel
- Distillation apparatus

Procedure:

- Cool the reaction vessel containing the hexane isomer to a low temperature (e.g., 0-10 °C) using an ice bath.
- Slowly add the strong acid catalyst to the stirred hexane isomer.
- Bubble isobutylene gas through the mixture at a controlled rate, or add the isobutylene precursor dropwise. Maintain the low temperature throughout the addition.
- After the addition is complete, allow the mixture to react for a specified period, continuing to stir and cool.
- Let the reaction mixture settle, and two layers should form (an acid layer and an organic layer).
- Carefully separate the organic layer using a separatory funnel.
- Neutralize any remaining acid in the organic layer by washing with a dilute base (e.g., sodium bicarbonate solution), followed by water.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Isolate the **2,2,5-trimethylhexane** from the product mixture via fractional distillation.
- Characterize the final product using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

2,2,5-Trimethylhexane can be used as a reference compound in various analytical techniques, including Gas Chromatography (GC).^[5] A general protocol for the analysis of a hydrocarbon sample that may contain **2,2,5-Trimethylhexane** is provided below.

Objective: To identify and quantify **2,2,5-Trimethylhexane** in a volatile organic sample using Gas Chromatography with a Flame Ionization Detector (GC-FID).

Instrumentation and Consumables:

- Gas Chromatograph with a Flame Ionization Detector (FID)
- A non-polar capillary column (e.g., DB-1 or equivalent, 100% dimethylpolysiloxane)
- Helium or Hydrogen as the carrier gas
- Autosampler vials
- Microsyringe
- A standard solution of **2,2,5-Trimethylhexane** of known concentration

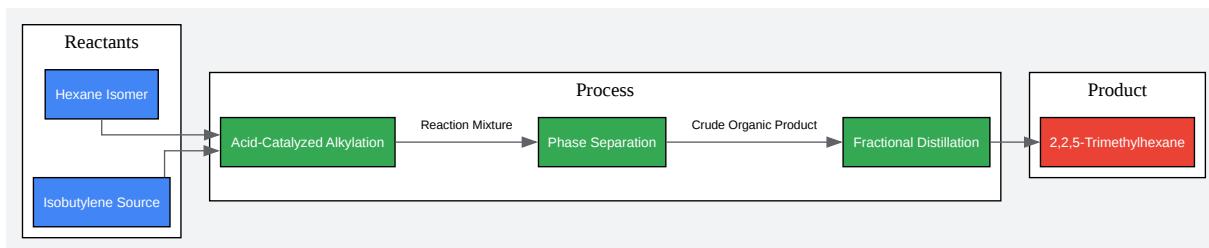
Procedure:

- Sample Preparation: Prepare a dilute solution of the unknown sample in a volatile solvent (e.g., pentane or hexane). If quantitation is desired, add an internal standard.
- Instrument Setup:
 - Set the injector temperature (e.g., 250 °C).
 - Set the detector temperature (e.g., 250 °C).
 - Establish a suitable temperature program for the oven. For example, an initial temperature of 40 °C held for 5 minutes, followed by a ramp of 10 °C/minute to 200 °C, and a final hold for 5 minutes.
 - Set the carrier gas flow rate.

- Calibration: Inject a series of standard solutions of **2,2,5-trimethylhexane** of known concentrations to generate a calibration curve.
- Sample Analysis: Inject the prepared unknown sample into the GC.
- Data Analysis:
 - Identify the peak corresponding to **2,2,5-trimethylhexane** in the chromatogram by comparing its retention time to that of the standard.
 - If performing a quantitative analysis, calculate the concentration of **2,2,5-trimethylhexane** in the unknown sample based on the peak area and the calibration curve.

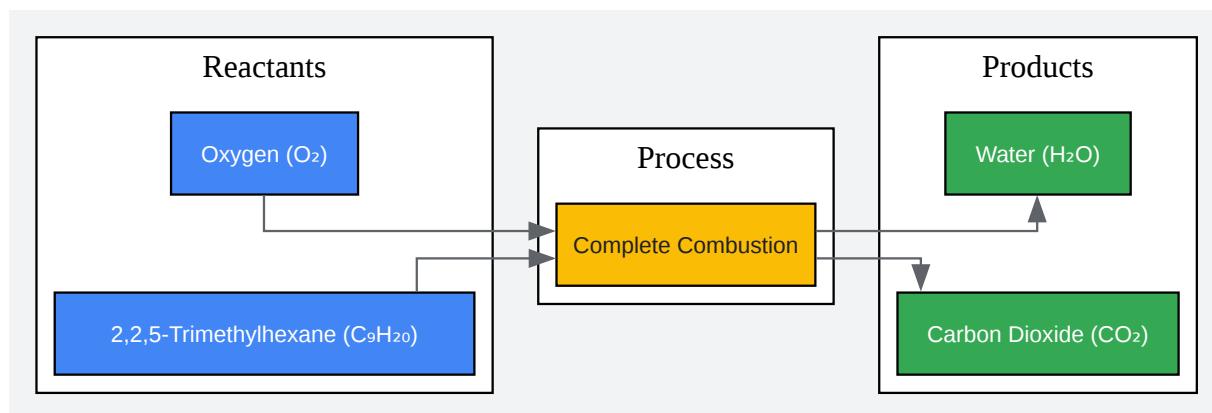
Reaction Pathways and Workflows

2,2,5-Trimethylhexane is a saturated hydrocarbon and is relatively unreactive. It does not have a known biological mechanism of action.^[5] Its primary chemical reactions are combustion and halogenation under UV light.^[5] The following diagrams illustrate a generalized workflow for its synthesis and a simplified representation of its complete combustion.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of **2,2,5-trimethylhexane**.



[Click to download full resolution via product page](#)

Caption: A simplified diagram of the complete combustion of **2,2,5-trimethylhexane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. [DSpace](http://researchrepository.universityofgalway.ie) [researchrepository.universityofgalway.ie]
- 3. [CAS 3522-94-9: 2,2,5-Trimethylhexane | CymitQuimica](http://cymitquimica.com) [cymitquimica.com]
- 4. ww2.arb.ca.gov [ww2.arb.ca.gov]
- 5. benchchem.com [benchchem.com]
- 6. [2,2,5-Trimethylhexane | C₉H₂₀ | CID 19041 - PubChem](http://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 7. mt.com [mt.com]
- 8. [2,2,5-Trimethylhexane | 3522-94-9 | Tokyo Chemical Industry Co., Ltd.\(APAC\)](http://tcichemicals.com) [tcichemicals.com]
- 9. [2,2,5-TRIMETHYLHEXANE | 3522-94-9](http://chemicalbook.com) [chemicalbook.com]
- 10. [Hexane, 2,2,5-trimethyl- \[webbook.nist.gov\]](http://webbook.nist.gov)

- To cite this document: BenchChem. [An In-depth Technical Guide to 2,2,5-Trimethylhexane]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b165478#2-2-5-trimethylhexane-iupac-name-and-synonyms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com